

Safe Disposal of Diisopropyl Sulfite: A Procedural Guide

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Compound of Interest

Compound Name: Diisopropyl sulfite

Cat. No.: B117700

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This document provides comprehensive guidance on the proper and safe disposal of **diisopropyl sulfite**, designed for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and environmental protection.

Pre-Disposal Safety and Handling

Before initiating the disposal process, it is imperative to understand the hazards associated with **diisopropyl sulfite** and to take the necessary safety precautions.

1.1. Hazard Identification: **Diisopropyl sulfite** is a combustible liquid that can cause skin and serious eye irritation.^{[1][2]} It is crucial to handle this chemical in a well-ventilated area and away from any potential ignition sources such as heat, sparks, or open flames.^[1]

1.2. Personal Protective Equipment (PPE): To ensure personal safety, the following PPE must be worn when handling **diisopropyl sulfite**:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Body Protection: A lab coat or chemical-resistant apron.
- Respiratory Protection: In case of inadequate ventilation, use a NIOSH-approved respirator.

Work should be conducted in an area with readily accessible eyewash stations and safety showers.^[3]

1.3. Chemical Incompatibility: **Diisopropyl sulfite** is incompatible with the following substances and should not be mixed with them during storage or disposal:

- Strong oxidizing agents
- Strong bases
- Strong reducing agents^[3]

Quantitative Data and Physical Properties

The following table summarizes key quantitative data for **diisopropyl sulfite**, which is essential for its safe handling and disposal.

Property	Value	Reference
CAS Number	4773-13-1	^[1] ^[2]
Molecular Formula	C ₆ H ₁₄ O ₃ S	^[1] ^[2]
Molecular Weight	166.24 g/mol	^[1] ^[2]
Appearance	Colorless to light yellow/orange clear liquid	^[1]
Boiling Point	170 °C	^[1]
Flash Point	67 °C	^[1]
Density	1.01 g/cm ³	^[1]
Storage Temperature	2-8°C, under inert atmosphere	^[1]

Step-by-Step Disposal Procedure

The disposal of **diisopropyl sulfite** must be carried out in compliance with local, state, and federal regulations. The following is a general procedural guide.

Step 1: Waste Collection

- Collect waste **diisopropyl sulfite** in a dedicated, properly labeled, and sealed container.
- The container must be compatible with the chemical; a glass bottle is often suitable.
- Do not mix **diisopropyl sulfite** with other waste chemicals, especially those listed as incompatible.[\[4\]](#)
- Fill the waste container to no more than 75% of its capacity to allow for vapor expansion.[\[5\]](#)

Step 2: Labeling and Storage

- Clearly label the waste container with "Hazardous Waste," the full chemical name "**Diisopropyl Sulfite**," and any associated hazard symbols (e.g., flammable, irritant).
- Store the sealed waste container in a designated hazardous waste accumulation area. This area should be a well-ventilated, cool, and dry location, away from heat and ignition sources.[\[1\]](#)

Step 3: Arrange for Professional Disposal

- **Diisopropyl sulfite** should not be disposed of down the drain or in regular trash.
- Contact a licensed hazardous waste disposal company to arrange for the pickup and proper disposal of the chemical waste.[\[6\]](#)
- Provide the disposal company with a copy of the Safety Data Sheet (SDS) for **diisopropyl sulfite**.

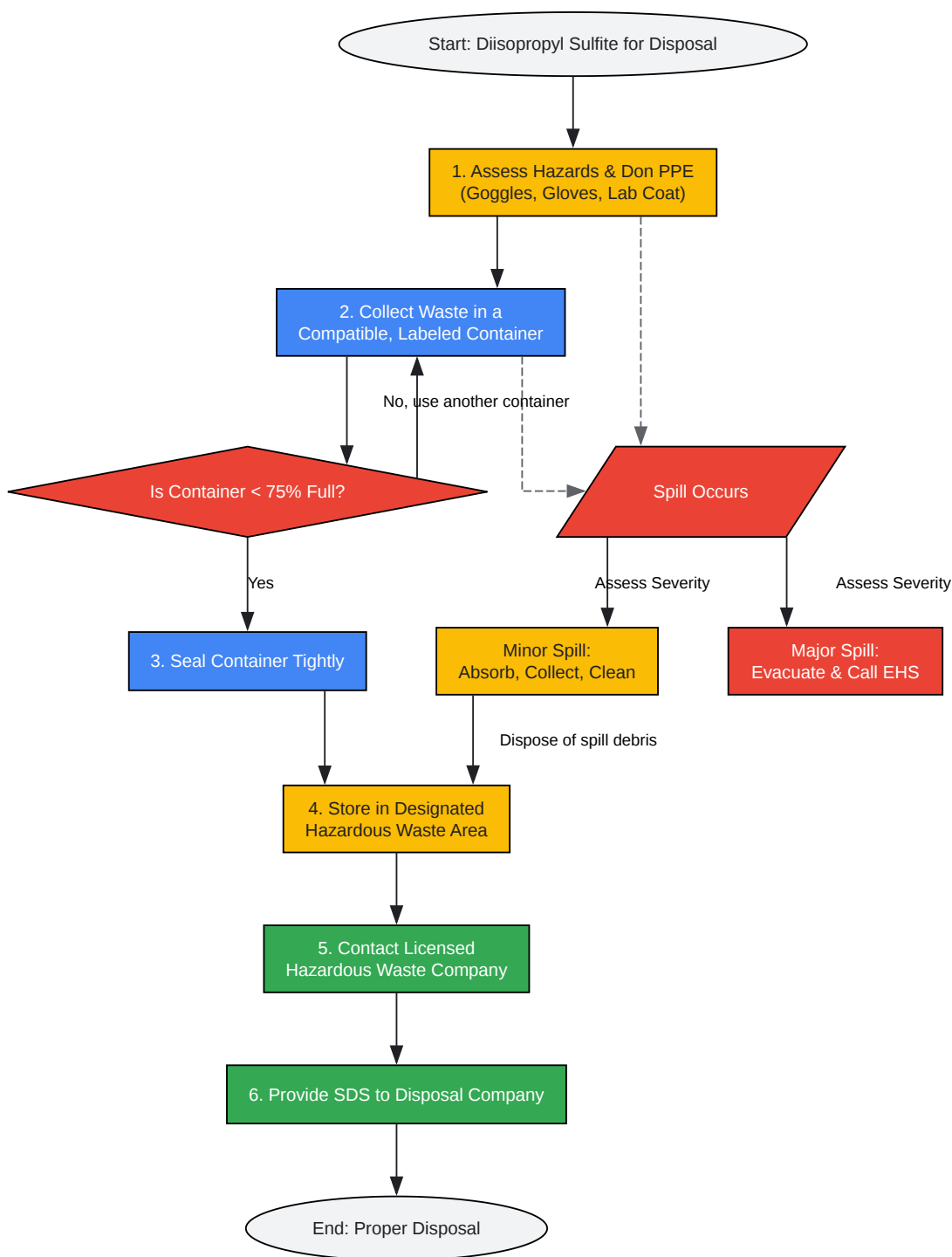
Step 4: Spill Management In the event of a spill, follow these procedures:

- Minor Spills:
 - Immediately alert personnel in the area.
 - If flammable vapors are a risk, extinguish all nearby ignition sources.[\[7\]](#)

- Wearing appropriate PPE, absorb the spill with an inert material such as vermiculite, dry sand, or earth.
- Collect the contaminated absorbent material into a sealed container for hazardous waste disposal.
- Clean the spill area with soap and water.
- Major Spills:
 - Evacuate the area immediately.
 - Contact your institution's environmental health and safety (EHS) department or emergency response team.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **diisopropyl sulfite**.



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Caption: Workflow for the safe disposal of **diisopropyl sulfite**.

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